

Technical Support Center: NDI-091143

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Compound of Interest

Compound Name: NDI-091143

Cat. No.: B8088061

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **NDI-091143**, focusing on solubility issues in Dimethyl Sulfoxide (DMSO).

Troubleshooting Guides

This section offers step-by-step instructions to address common solubility challenges encountered with **NDI-091143** in DMSO.

Issue: **NDI-091143** is not fully dissolving in DMSO at room temperature.

Question: I am having difficulty dissolving **NDI-091143** powder in DMSO. What steps can I take to improve its solubility?

Answer:

Initial checks and recommendations:

- **Verify DMSO Quality:** DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly decrease the solubility of many compounds, including **NDI-091143**.^{[1][2][3]} Always use fresh, anhydrous, high-purity DMSO from a newly opened bottle.^{[1][3]}
- **Compound Adherence:** If the powdered compound is adhering to the vial, centrifuge the vial at a low speed (e.g., 3000 rpm) for a few minutes to collect all the powder at the bottom.^[3]

Troubleshooting Steps:

If solubility issues persist with fresh DMSO, the following methods can be employed sequentially or in combination:

- **Sonication:** Place the vial containing the **NDI-091143**/DMSO mixture in an ultrasonic bath. Sonication helps to break down compound aggregates and increase the surface area for dissolution.^{[1][3][4]} It is recommended to use a lower frequency to avoid potential degradation of the compound.^[3]
- **Warming:** Gently warm the solution. Heating the mixture to 37°C or in a 50°C water bath can enhance solubility.^{[1][4]} MedChemExpress suggests heating to 60°C for preparing a 100 mg/mL solution.^[2] Always monitor the solution to ensure no degradation occurs at elevated temperatures.
- **Vortexing:** After heating or sonication, vortex the solution to ensure it is homogenous.

If the above steps are unsuccessful, consider preparing a fresh stock solution at a lower concentration.

Issue: Previously dissolved **NDI-091143** has precipitated out of the DMSO stock solution.

Question: My **NDI-091143** stock solution in DMSO was clear, but now I see crystals or precipitate. What could have caused this and how can I fix it?

Answer:

Precipitation from a DMSO stock solution can occur due to several factors:

- **Moisture Absorption:** As mentioned, DMSO can absorb water over time, leading to decreased solubility and precipitation of the compound.^[5]
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can increase the probability of compound precipitation.^[5]
- **Storage Temperature:** While -20°C or -80°C is recommended for long-term storage, temperature fluctuations can affect solubility.

Troubleshooting Steps:

- Re-dissolving: The precipitate can often be redissolved by following the same troubleshooting steps for initial dissolution: gentle warming and sonication.[\[6\]](#)
- Storage Practices:
 - To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes upon preparation.[\[4\]](#)
 - Ensure vials are tightly sealed to minimize moisture absorption.
 - Store aliquots at the recommended temperature (-20°C for up to 6 months or -80°C for up to 1 year).[\[2\]](#)[\[4\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **NDI-091143** in DMSO?

A1: The reported solubility of **NDI-091143** in DMSO varies slightly between suppliers but is generally high. Reported values include 91 mg/mL (200.51 mM) and 100 mg/mL (220.34 mM).[\[1\]](#)[\[2\]](#)[\[3\]](#) Achieving these concentrations may require warming and sonication.[\[1\]](#)[\[2\]](#)

Q2: My **NDI-091143** dissolves in DMSO, but precipitates when I dilute it into my aqueous assay buffer. What should I do?

A2: This is a common issue known as kinetic solubility.[\[7\]](#)[\[8\]](#) DMSO is a strong organic solvent, and when a DMSO stock is diluted into an aqueous buffer, the compound may precipitate as its solubility in the final aqueous solution is much lower.

Strategies to address this include:

- Lowering the Final DMSO Concentration: While preparing your working solution, ensure the final concentration of DMSO in your assay is as low as possible (typically <0.5%) to minimize solvent effects on the biological system and reduce the chance of precipitation.
- Using Co-solvents: For in vivo or certain in vitro applications, a co-solvent system can be used to improve aqueous solubility. A common formulation involves a sequential addition of

solvents. For example:

- Dissolve **NDI-091143** in DMSO.
- Add PEG300 and mix until clear.
- Add Tween 80 and mix until clear.
- Finally, add saline or ddH₂O.^{[1][3]} It is crucial to add the solvents in the specified order and ensure the solution is clear after each addition.^[3]
- Serum in Media: For cell-based assays, the presence of serum in the culture medium can sometimes help to keep hydrophobic compounds in solution.

Q3: What is the mechanism of action for **NDI-091143**?

A3: **NDI-091143** is a potent and allosteric inhibitor of human ATP-citrate lyase (ACLY).^{[2][4][9]} ACLY is a key enzyme that links carbohydrate metabolism to lipid biosynthesis.^[10] **NDI-091143** binds to a hydrophobic cavity near the citrate binding site, inducing a conformational change in the enzyme that indirectly blocks the binding of citrate.^{[2][9][11]} This inhibits the production of acetyl-CoA, which is a crucial building block for fatty acid and cholesterol synthesis.^[9]

Q4: How should I store **NDI-091143**?

A4:

- Powder: Store the solid compound at -20°C for up to 3 years or at 4°C for up to 2 years.^[2]
- In Solvent (DMSO): Store stock solutions at -80°C for up to 1 year, or at -20°C for up to 6 months.^{[2][4]} It is highly recommended to prepare and use the working solution on the same day.

Quantitative Data Summary

The following table summarizes the reported solubility of **NDI-091143** in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source
DMSO	100	220.34	Requires ultrasonic, warming, and heat to 60°C. Use freshly opened DMSO.	MedChemExpress[2]
DMSO	91	200.51	Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO.	Selleck Chemicals[1]
DMSO	91	200.51	Sonication is recommended.	TargetMol[3]
Ethanol	3	6.61	-	Selleck Chemicals[1]
Water	Insoluble	Insoluble	-	Selleck Chemicals[1]

Experimental Protocols

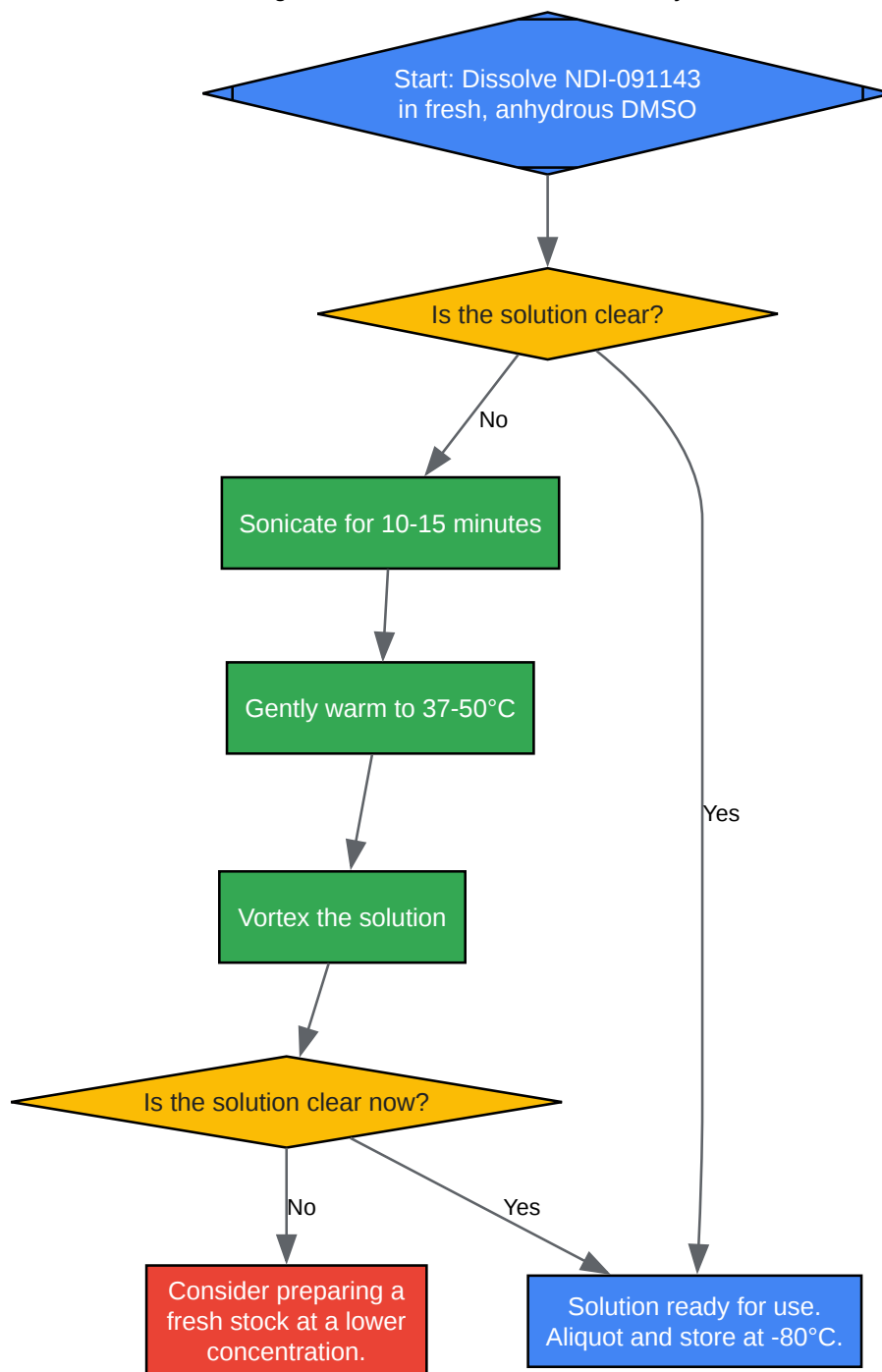
Protocol for Preparing a 10 mM Stock Solution of **NDI-091143** in DMSO

- Materials:
 - NDI-091143** (Molecular Weight: 453.84 g/mol)[2]
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipettes

- Procedure:
 1. Weigh out the desired amount of **NDI-091143** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.54 mg of **NDI-091143**.
 2. Add the appropriate volume of fresh DMSO to the vial containing the **NDI-091143** powder.
 3. Vortex the solution thoroughly.
 4. If the compound is not fully dissolved, sonicate the vial for 10-15 minutes.
 5. If necessary, gently warm the solution in a 37-50°C water bath for 5-10 minutes, followed by vortexing.
 6. Once the solution is clear, aliquot it into single-use tubes to avoid repeated freeze-thaw cycles.
 7. Store the aliquots at -20°C or -80°C.

Visualizations

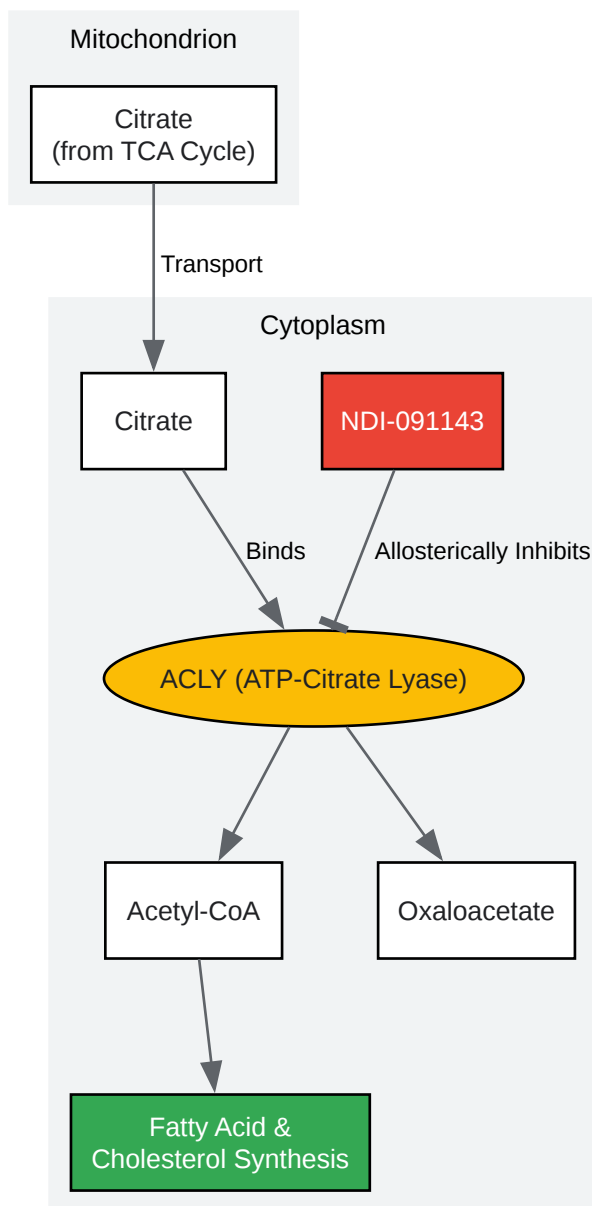
Troubleshooting Workflow for NDI-091143 Solubility in DMSO



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Caption: Troubleshooting workflow for **NDI-091143** solubility.

NDI-091143 Mechanism of Action

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Caption: **NDI-091143** allosterically inhibits ACLY.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. NDI-091143 | ATP Citrate Lyase | TargetMol [targetmol.com]
- 4. glpbio.com [glpbio.com]
- 5. ziath.com [ziath.com]
- 6. researchgate.net [researchgate.net]
- 7. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 8. researchgate.net [researchgate.net]
- 9. An allosteric mechanism for potent inhibition of human ATP-citrate lyase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ATP-Citrate Lyase (ACLY): An Extensive Investigation from Molecular Insight to Therapeutic implications [nrfhh.com]
- 11. researchgate.net [researchgate.net]
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